

Essential Safety and Logistics for Handling 6-Hydroxy chlorzoxazone-d2

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Compound of Interest

Compound Name: 6-Hydroxy chlorzoxazone-d2

Cat. No.: B585203

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **6-Hydroxy chlorzoxazone-d2**.

Chemical and Physical Properties

Property	Value
Synonyms	5-Chloro-6-hydroxy-2(3H)-benz-d2-oxazolone, 6-Hydroxychlorzoxazone-d2, NSC 24955-d2
CAS Number	1432065-00-3[1]
Molecular Formula	C ₇ H ₂ D ₂ ClNO ₃ [1]
Molecular Weight	187.58 g/mol [2]
Form	Solid[3]
Storage Temperature	-20°C[3] or +4°C[1]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **6-Hydroxy chlorzoxazone-d2** is not readily available, the SDS for the non-deuterated form, 6-hydroxy Chlorzoxazone, indicates that the compound is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation[4]. Therefore, appropriate precautions must be taken.

Recommended Personal Protective Equipment (PPE)

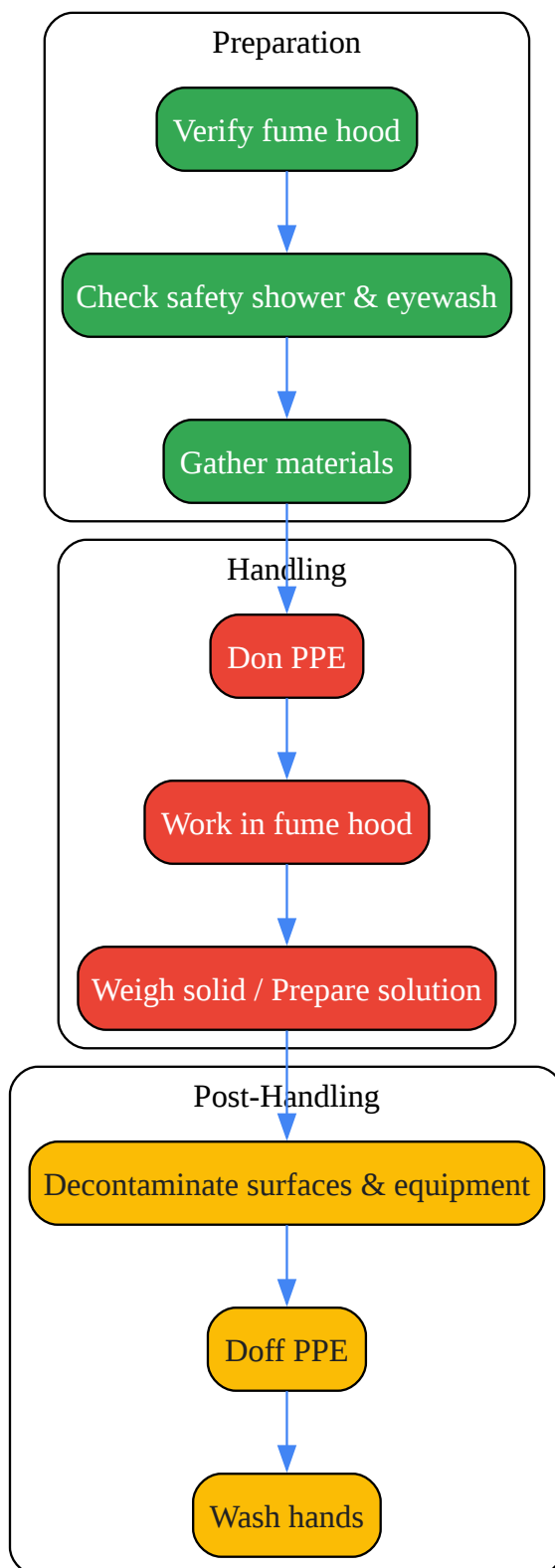
Protection Type	Specification	Rationale
Hand Protection	Double-gloving with nitrile (inner) and butyl rubber or neoprene (outer) gloves.	Provides a robust barrier against potential dermal absorption of chlorinated compounds[5].
Eye and Face Protection	Chemical safety goggles and a full-face shield.	Protects against splashes and aerosols[5].
Respiratory Protection	Air-purifying respirator (APR) with organic vapor and particulate cartridges.	Necessary when handling the powder or creating solutions to prevent inhalation[5].
Body Protection	Chemical-resistant lab coat or coveralls.	Protects against accidental spills[5].
Foot Protection	Closed-toe, chemical-resistant shoes.	Prevents exposure from spills[5].

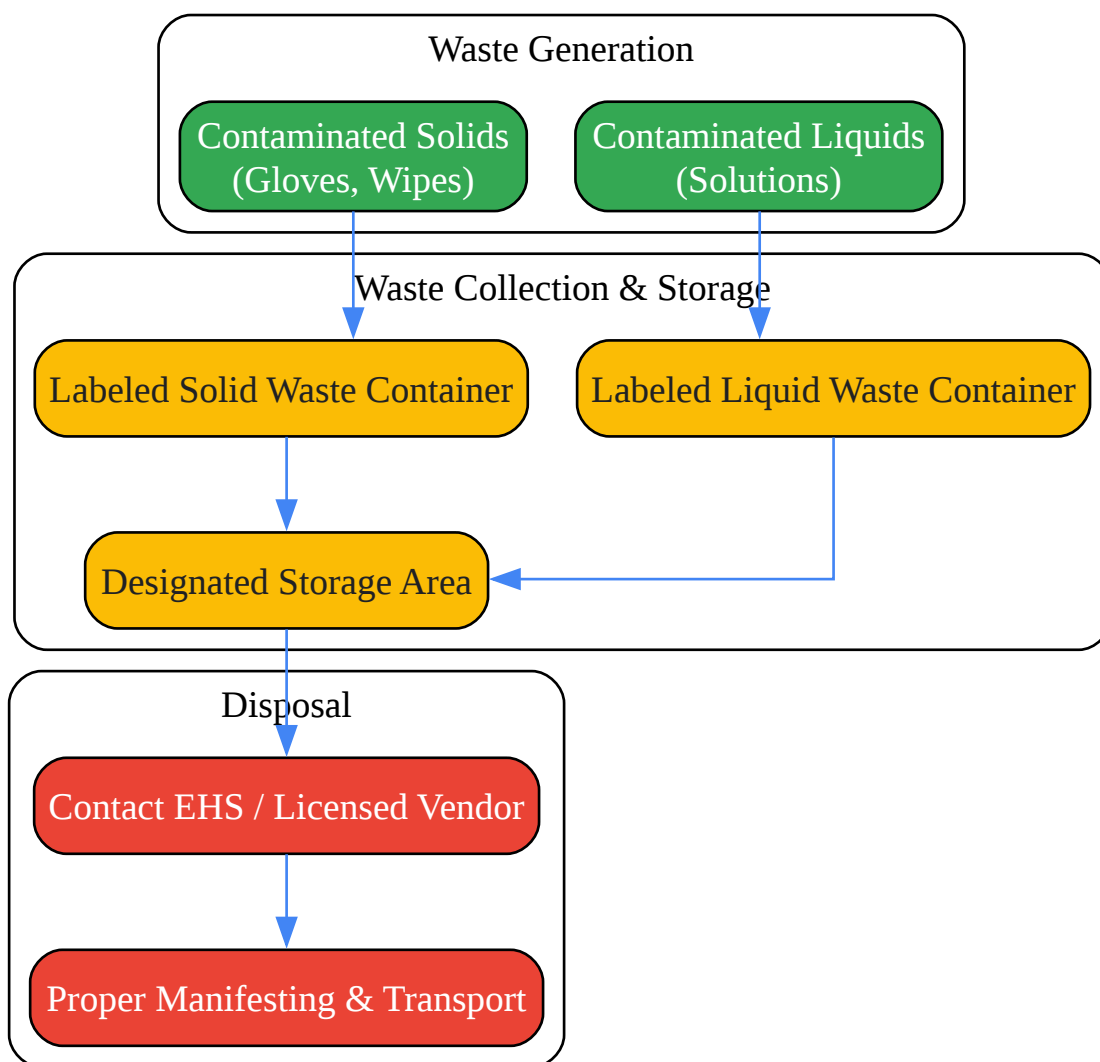
Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for minimizing risks during the handling of **6-Hydroxy chlorzoxazone-d2**.

- Preparation:
 - Ensure an emergency eyewash station and safety shower are accessible and have been recently tested[5].

- Prepare all necessary equipment and reagents before handling the compound.
- Verify that the fume hood is functioning correctly.
- Donning PPE:
 - Put on all required PPE as outlined in the table above before entering the designated work area.
- Handling the Compound:
 - All handling of the solid compound and its solutions must be conducted in a certified chemical fume hood.
 - When weighing the solid, do so within the fume hood to contain any dust[5].
 - If preparing a solution, add the solid to the solvent slowly to prevent splashing[5].
- Post-Handling:
 - Thoroughly decontaminate all surfaces and equipment that came into contact with the compound.
 - Remove PPE in the reverse order it was put on, taking care to avoid self-contamination[5].
 - Wash hands thoroughly with soap and water after removing gloves[5].





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